

Ethyl 4-Nitrobenzoate: A Comprehensive Technical Guide on its Physicochemical Properties

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Compound of Interest

Compound Name: *Ethyl 4-nitrobenzoate*

Cat. No.: *B195666*

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This technical guide provides an in-depth overview of the melting and boiling points of **ethyl 4-nitrobenzoate**, targeted towards researchers, scientists, and professionals in drug development. This document outlines the physical characteristics, experimental protocols for their determination, and relevant chemical and biological pathways associated with this compound.

Physicochemical Data of Ethyl 4-Nitrobenzoate

Ethyl 4-nitrobenzoate is a pale yellow crystalline solid.^[1] Its key physical properties, the melting and boiling points, are summarized below. The data presented reflects a range of values reported in the literature, which is common for chemical compounds and can be attributed to variations in experimental conditions and sample purity.

Physical Property	Value	Source(s)
Melting Point	53.0 - 59.0 °C	[2] [3] [4] [5] [6]
57 °C	[2] [7] [8]	
69 - 72 °C	[1]	
Boiling Point	182 °C	[2] [7] [8]
186.3 °C	[2]	
245 - 246 °C	[6]	

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting and boiling points of a crystalline organic solid such as **ethyl 4-nitrobenzoate**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase.[\[9\]](#) It is a crucial indicator of purity, with pure crystalline compounds typically exhibiting a sharp melting range of 0.5-1.0°C.[\[10\]](#) Impurities tend to lower and broaden the melting point range.[\[10\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[10\]](#)
- Capillary tubes (sealed at one end)[\[9\]](#)
- Thermometer[\[9\]](#)
- Mortar and pestle (if the sample is not a fine powder)[\[8\]](#)
- Heating bath (e.g., mineral oil) for Thiele tube method[\[9\]](#)

Procedure (Capillary Method):

- Sample Preparation: A small amount of finely powdered, dry **ethyl 4-nitrobenzoate** is introduced into the open end of a capillary tube.[\[1\]](#) The tube is then tapped gently to pack the solid into the sealed end, forming a column of 1-2 mm in height.[\[1\]](#)[\[8\]](#)
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus or attached to a thermometer immersed in a heating bath (Thiele tube).[\[9\]](#)[\[10\]](#)
- Heating: The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.[\[9\]](#) The heating rate is then reduced to a slow and steady 1-2°C per minute to ensure thermal equilibrium.[\[10\]](#)
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.[\[10\]](#)

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[4\]](#)

Apparatus:

- Small test tube or fusion tube[\[3\]](#)
- Capillary tube (sealed at one end)[\[3\]](#)
- Thermometer[\[3\]](#)
- Heating bath (e.g., mineral oil in a Thiele tube or a beaker on a hot plate)[\[3\]](#)[\[4\]](#)
- Rubber band or thread to attach the tube to the thermometer[\[3\]](#)

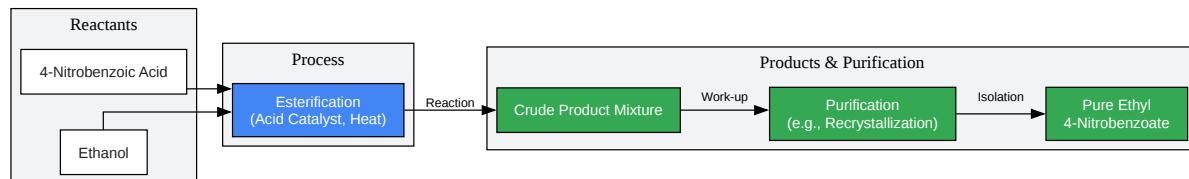
Procedure (Micro Boiling Point Method):

- Sample Preparation: A small amount (a few milliliters) of the liquid sample (melted **ethyl 4-nitrobenzoate**) is placed in a small test tube.[\[5\]](#)

- Capillary Inversion: A capillary tube, sealed at one end, is placed inside the test tube with its open end downwards.[6]
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is immersed in a heating bath.[3]
- Heating: The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.[6]
- Observation and Recording: When a rapid and continuous stream of bubbles emerges from the capillary tube, the heating is discontinued.[6] The liquid will begin to cool and contract. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[3][6]

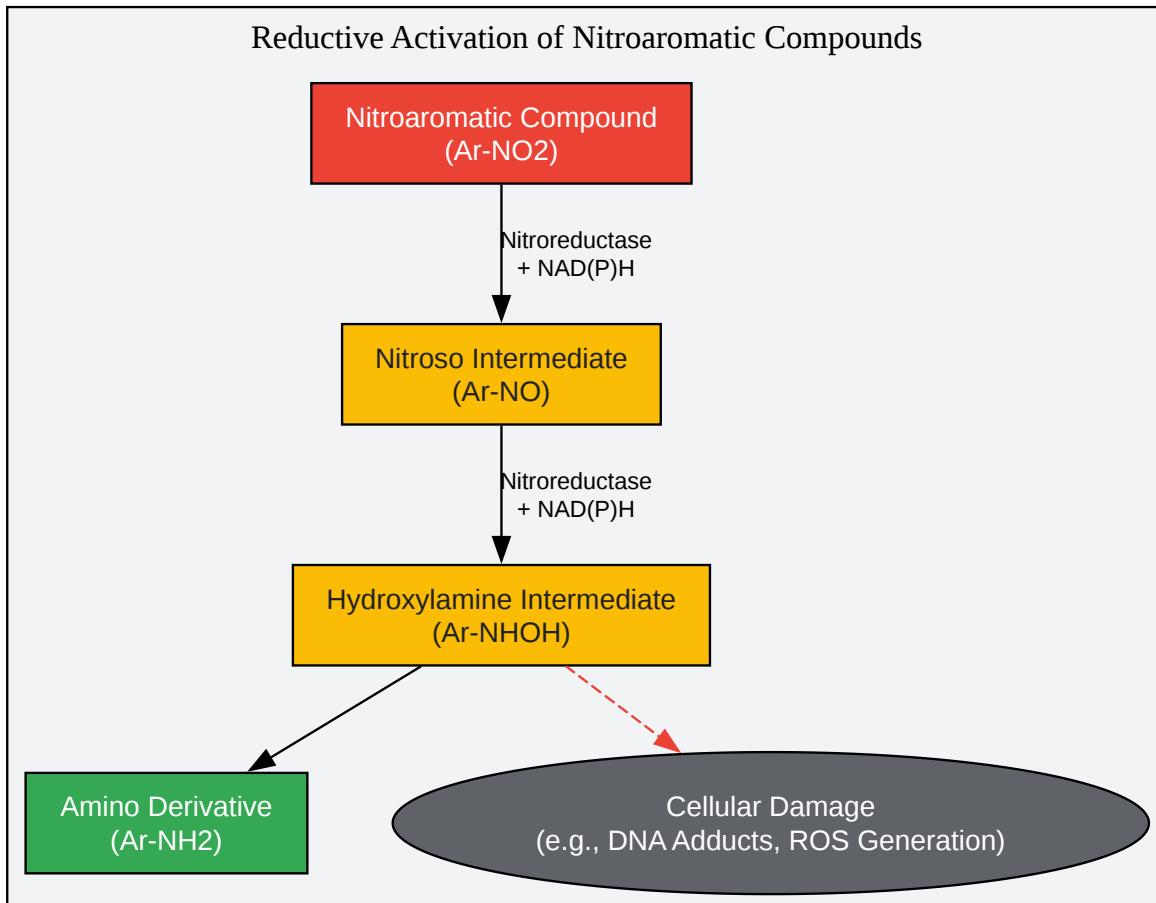
Synthesis and Biological Relevance

The following diagrams illustrate a typical synthesis workflow for **ethyl 4-nitrobenzoate** and a general biological pathway relevant to nitroaromatic compounds.



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Caption: A generalized workflow for the synthesis of **ethyl 4-nitrobenzoate**.



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